

Application of Iridium Complexes in the Cativa Process for Acetic Acid Synthesis

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Compound of Interest

Compound Name: *Iridium;hexachloride*

Cat. No.: *B16111493*

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

The Cativa process, developed by BP Chemicals and commercialized in 1995, represents a significant advancement in the industrial production of acetic acid via methanol carbonylation. [1][2][3] This process utilizes a sophisticated iridium-based catalyst system, offering numerous advantages over the preceding rhodium-based Monsanto process, including higher reaction rates, improved efficiency, and greater stability under low water conditions. [1][2][4] These enhancements result in reduced byproduct formation, lower energy consumption, and significant capital cost savings. [1] The core of the Cativa technology lies in the unique reactivity of its iridium-iodide catalyst, often promoted by ruthenium complexes or metal iodides. [1][2][5] This document provides detailed application notes and experimental protocols relevant to the use of iridium complexes in the Cativa process for acetic acid synthesis.

Catalytic System and Mechanism

The primary catalyst in the Cativa process is the anionic iridium complex, diiododicarbonyliridate(I) ($[\text{Ir}(\text{CO})_2\text{I}_2]^-$). [1][2] The catalytic cycle, which shares fundamental

steps with the Monsanto process, involves the oxidative addition of methyl iodide to the Ir(I) center, followed by migratory CO insertion and subsequent reductive elimination of acetyl iodide, which is then hydrolyzed to acetic acid.[2]

A key distinction of the Cativa process is the significantly faster rate of oxidative addition of methyl iodide to the iridium center—approximately 150 times faster than with rhodium.[1] While the subsequent migratory insertion step is slower for iridium, this is effectively counteracted by the use of promoters.[1] Promoters, such as ruthenium carbonyl complexes or simple iodides of zinc, cadmium, and indium, accelerate the overall reaction rate by facilitating the removal of an iodide ligand from the iridium center, which in turn promotes the coordination of carbon monoxide and accelerates the migratory insertion step.[3][6][7][8]

Data Presentation

Table 1: Typical Reaction Conditions for the Cativa Process

Parameter	Value	Reference
Temperature	180 - 195°C	[1]
Total Reactor Pressure	30 - 40 bar	[1]
Carbon Monoxide Partial Pressure	25 - 35 bar	[1]
Water Concentration	0.5 - 5 wt%	[1]
Methyl Acetate Concentration	20 - 30 wt%	[1]
Methyl Iodide Concentration	8 - 12 wt%	[1]
Iridium Catalyst Concentration	100 - 6000 ppm	[1]
Reactor Residence Time	1 - 2 hours	[1]

Table 2: Performance Comparison: Cativa vs. Monsanto Process

Parameter	Cativa Process	Monsanto Process	Reference
Catalyst	Iridium-based	Rhodium-based	[1][2]
Water Concentration	0.5 - 5 wt%	10 - 15 wt%	[1]
Methanol Selectivity	> 99%	> 99%	[1][9]
Reaction Productivity	up to 50 mol/L/h	~10 mol/L/h	[1]
Propionic Acid Byproduct	< 200 ppm	~500 ppm	[1]
CO Efficiency	> 94%	~85%	[1][10]

Experimental Protocols

Protocol 1: In-situ Catalyst Preparation

Objective: To prepare the active iridium catalyst ($[\text{Ir}(\text{CO})_2\text{I}_2]^-$) and ruthenium promoter within the reaction medium.

Materials:

- Iridium precursor (e.g., H_2IrCl_6 or IrI_3)
- Ruthenium precursor (e.g., $\text{Ru}_3(\text{CO})_{12}$)
- Methanol
- Acetic Acid
- Methyl Iodide
- Deionized Water
- Carbon Monoxide (high purity)
- High-pressure autoclave reactor equipped with a stirrer, gas inlet, liquid sampling port, and temperature and pressure controls.

Procedure:

- Charge the autoclave with the desired amounts of acetic acid, methanol, water, and methyl iodide to mimic the process conditions.
- Add the iridium precursor (e.g., an aqueous solution of H_2IrCl_6) to the reactor to achieve the target concentration (typically 1000-5000 ppm).[\[1\]](#)
- If a ruthenium promoter is used, add the ruthenium precursor (e.g., $\text{Ru}_3(\text{CO})_{12}$) to the reactor.
- Seal the reactor and purge several times with nitrogen, followed by carbon monoxide.
- Pressurize the reactor with carbon monoxide to the desired partial pressure (e.g., 25-35 bar).[\[1\]](#)
- Heat the reactor to the operating temperature (e.g., 180-195°C) while stirring.[\[1\]](#)
- The active catalyst species, $[\text{Ir}(\text{CO})_2\text{I}_2]^-$, and the ruthenium promoter will form in-situ under these conditions.[\[1\]](#)

Protocol 2: Methanol Carbonylation Reaction

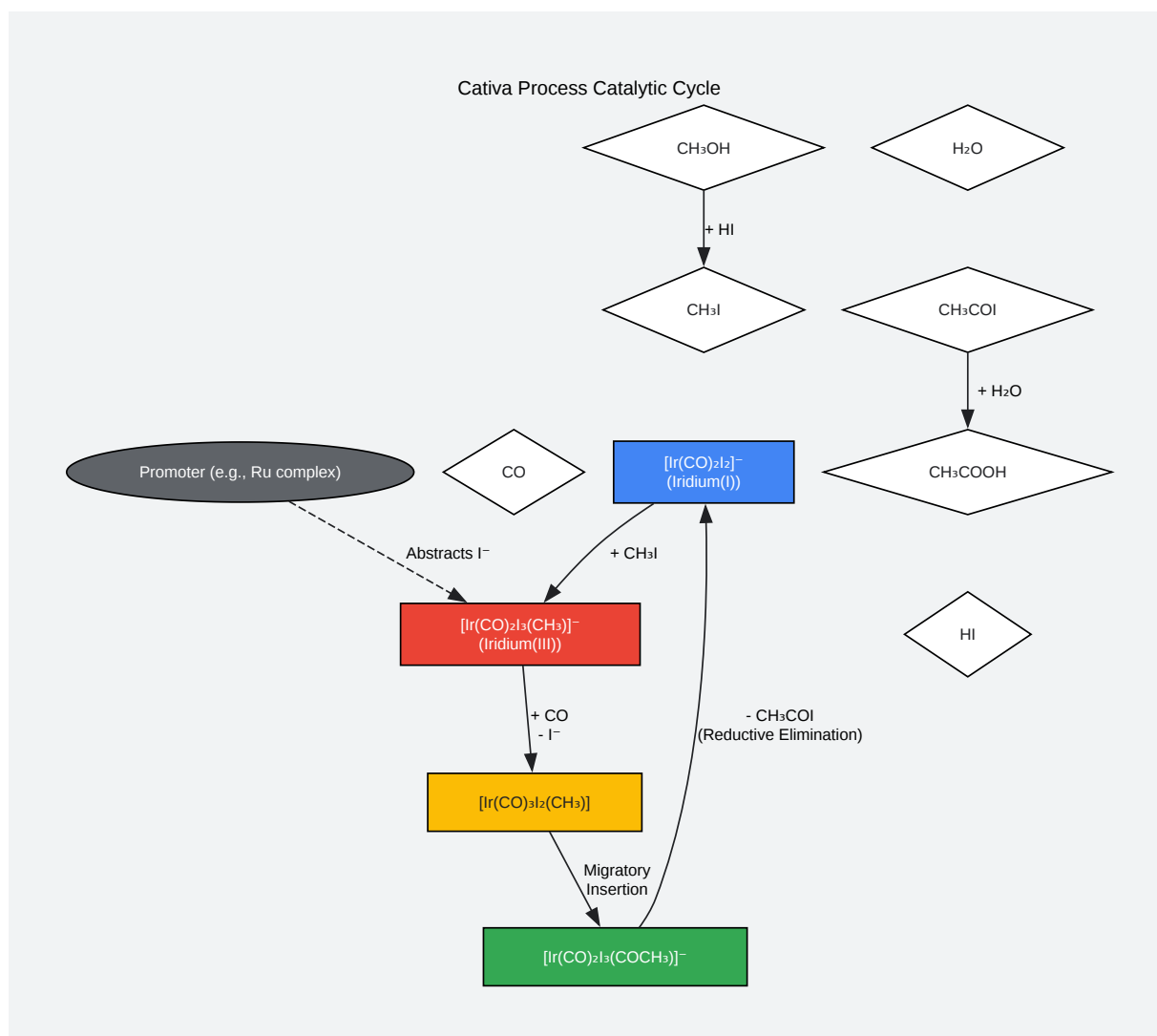
Objective: To synthesize acetic acid from methanol and carbon monoxide using the pre-formed iridium catalyst system.

Procedure:

- Following the in-situ catalyst preparation (Protocol 1), ensure the reactor has reached the target temperature and pressure.
- Maintain a continuous flow of carbon monoxide to the reactor to replenish what is consumed and maintain a constant partial pressure.
- Continuously feed methanol to the reactor at a controlled rate to maintain the desired concentration.
- Monitor the reaction progress by periodically taking liquid samples via the sampling port.

- Analyze the samples using gas chromatography (GC) or high-performance liquid chromatography (HPLC) to determine the concentrations of methanol, methyl acetate, acetic acid, and any byproducts.
- The reaction is typically run to achieve a high conversion of methanol (>99%).^[1]

Mandatory Visualization



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Caption: Catalytic cycle of the iridium-catalyzed Cativa process.

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